

# Phellochin 1H and 13C NMR Spectral Data Reference

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Phellochin*  
CAS No.: 115334-04-8  
Cat. No.: B1679771

[Get Quote](#)

## Executive Summary

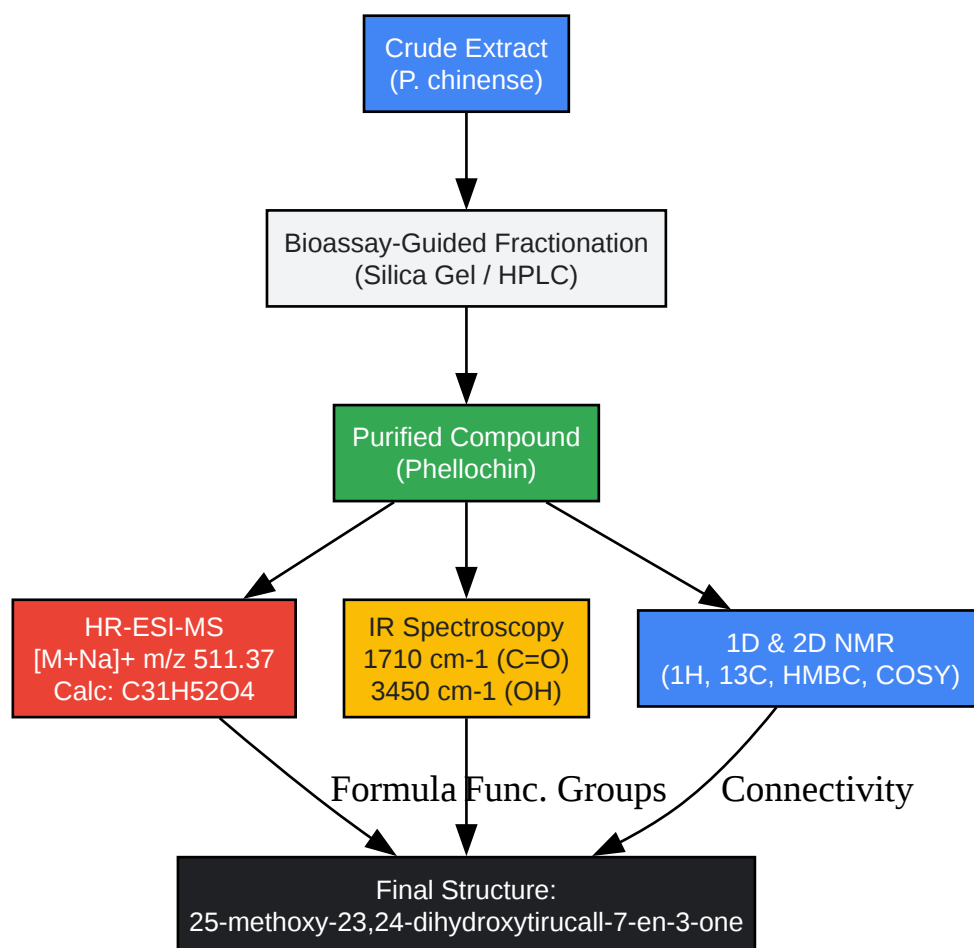
**Phellochin** (CAS: 115334-04-8) is a tetracyclic triterpenoid of the tirucallane class, primarily isolated from the fruits of *Phellodendron chinense* (Rutaceae) and *Toona ciliata* (Meliaceae).<sup>[1]</sup> Chemically identified as 25-methoxy-23,24-dihydroxytirucall-7-en-3-one, it is distinguished from its analog Niloticin by the presence of a methoxy group at the C-25 position. This guide serves as a critical reference for researchers validating the structure of **Phellochin** in drug discovery workflows, particularly those targeting cytotoxic or anti-inflammatory pathways.

## Chemical Identity & Structural Properties

Property	Data
Common Name	Phellochin
IUPAC Name	(23R,24S)-23,24-dihydroxy-25-methoxy-tirucall-7-en-3-one
Molecular Formula	C <sub>31</sub> H <sub>52</sub> O <sub>4</sub>
Molecular Weight	488.75 g/mol
Scaffold	Tirucallane (Tetracyclic Triterpene)
Key Functional Groups	C-3 Ketone, Double Bond, C-23/C-24 Diol, C-25 Methoxy

## Structural Identification Logic

The identification of **Phellochin** relies on a logical stepwise elucidation process. The following diagram illustrates the workflow from crude extract to structural confirmation.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the isolation and structural elucidation of **Phellochin**.

## Comparative NMR Spectral Analysis

The following tables compare the spectral data of **Phellochin** with Niloticin (23,24,25-trihydroxytirucall-7-en-3-one). The primary diagnostic difference is the C-25 methoxy signal in **Phellochin**, which is absent in Niloticin.

Table 1:  $^{13}C$  NMR Chemical Shift Comparison (100 MHz,  $CDCl_3$ )

Position	Carbon Type	Phellochin ( $\delta$ ppm)	Niloticin ( $\delta$ ppm)	Shift Difference ( $\Delta$ )
C-3	C=O (Ketone)	216.8	217.0	-0.2
C-7	CH (Olefin)	118.2	118.1	+0.1
C-8	C (Olefin)	145.6	145.8	-0.2
C-23	CH-OH	70.5	71.2	-0.7
C-24	CH-OH	75.2	76.5	-1.3
C-25	C-O (Quaternary)	78.4	73.1	+5.3 (Diagnostic)
C-26	CH <sub>3</sub>	22.1	26.8	-4.7
C-27	CH <sub>3</sub>	23.5	27.2	-3.7
OMe	O-CH <sub>3</sub>	49.8	Absent	N/A

“

*Expert Insight: The downfield shift of C-25 (78.4 ppm vs 73.1 ppm) and the appearance of the methoxy carbon at 49.8 ppm are the definitive markers for **Phellochin**.*

Table 2: <sup>1</sup>H NMR Chemical Shift Comparison (400 MHz, CDCl<sub>3</sub>)

Position	Proton Type	Phellochin ( $\delta$ ppm, mult, J)	Niloticin ( $\delta$ ppm, mult, J)
H-7	Olefinic	5.25 (m)	5.24 (m)
H-23	Methine (OH)	3.85 (m)	3.90 (m)
H-24	Methine (OH)	3.42 (d, J=4.5 Hz)	3.35 (d, J=4.5 Hz)
OMe	Methoxy	3.22 (s)	Absent
H-26/27	Gem-dimethyl	1.15 (s), 1.20 (s)	1.18 (s), 1.22 (s)
H-21	Methyl (Doublet)	0.95 (d, J=6.5 Hz)	0.94 (d, J=6.5 Hz)

## Experimental Protocols

### Protocol A: Isolation of **Phellochin** from *Phellodendron chinense*

Objective: To isolate high-purity **Phellochin** for spectral analysis.

- Extraction:
  - Macerate 5 kg of dried *P. chinense* fruit powder in 95% EtOH (3 x 10 L) for 72 hours.
  - Concentrate under reduced pressure to obtain the crude extract.
- Partitioning:
  - Suspend crude extract in water.
  - Partition sequentially with Petroleum Ether, Ethyl Acetate (EtOAc), and n-Butanol.
  - Collect the EtOAc fraction (rich in triterpenoids).
- Chromatography:
  - Subject EtOAc fraction to Silica Gel Column Chromatography (CC).
  - Elute with a gradient of CHCl<sub>3</sub>:MeOH (100:0)

80:20).

- **Phellochin** typically elutes in fractions with ~5-10% MeOH.
- Purification:
  - Purify semi-pure fractions using RP-HPLC (C18 column).
  - Mobile Phase: MeOH:H<sub>2</sub>O (75:25), Isocratic flow.
  - Detection: UV at 210 nm.

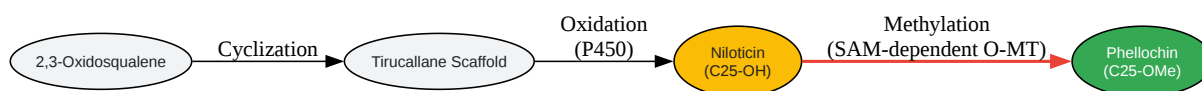
## Protocol B: NMR Acquisition Parameters

Objective: To acquire publication-quality spectral data.

- Instrument: Bruker Avance III 600 MHz (or equivalent).
- Solvent: CDCl<sub>3</sub> (Deuterated Chloroform) or Pyridine-d<sub>5</sub> (for better resolution of hydroxyl protons).
- Temperature: 298 K.
- Reference: TMS (Tetramethylsilane) at 0.00 ppm.
- Pulse Sequence:
  - <sup>1</sup>H: zg30 (30° excitation pulse).
  - <sup>13</sup>C: zgpg30 (Power-gated decoupling).

## Biosynthetic Context

**Phellochin** is biosynthetically related to Niloticin through a methylation step. Understanding this pathway aids in predicting the presence of related metabolites.



[Click to download full resolution via product page](#)

Caption: Proposed biosynthetic pathway from the Tirucallane precursor to **Phellochin** via Niloticin.

## References

- Isolation & Structure: Vasquez-Ruiz, V. et al. "Triterpenes and limonoids of Cedrela: distribution, biosynthesis and <sup>1</sup>H and <sup>13</sup>C NMR data." *Magnetic Resonance in Chemistry*, 2022. [Link](#)
- **Phellochin** Identification: "Triterpenes from the Fruits of Phellodendron chinense Schneid var. glabriusculum." *Journal of Applied Pharmaceutical Science*, 2015. [Link](#)
- Comparative Data (Niloticin): "A comprehensive apoptotic assessment of niloticin in cervical cancer cells." *RSC Medicinal Chemistry*, 2024. [Link](#)
- Spectral Database: "<sup>1</sup>H and <sup>13</sup>C NMR Chemical Shifts." *Organic Chemistry Data*, University of Wisconsin-Madison. [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Niloticin | CAS:115404-57-4 | Manufacturer ChemFaces [chemfaces.com]
- 2. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Phellochin <sup>1</sup>H and <sup>13</sup>C NMR Spectral Data Reference]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1679771/docs#phellochin-1h-and-13c-nmr-spectral-data-reference\]](https://www.benchchem.com/product/b1679771/docs#phellochin-1h-and-13c-nmr-spectral-data-reference)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)